

Physicochemical Properties of 4-Benzylpiperazin-2-one: A Technical Guide

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Compound of Interest

Compound Name: 4-Benzylpiperazin-2-one

Cat. No.: B078528

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **4-Benzylpiperazin-2-one**, a heterocyclic compound of interest in medicinal chemistry and drug discovery. The following sections detail its key physical and chemical characteristics, present available data in a structured format, and outline the experimental protocols for their determination.

Core Physicochemical Data

The physicochemical properties of **4-Benzylpiperazin-2-one** are crucial for understanding its behavior in biological systems, guiding formulation development, and predicting its absorption, distribution, metabolism, and excretion (ADME) profile. The available experimental and predicted data are summarized in the table below.

Property	Value	Data Type	Source
IUPAC Name	4-benzylpiperazin-2-one	-	-
Synonyms	1-Benzyl-3-oxopiperazine, 1-Benzylpiperazin-2-one	-	ChemScene[1]
CAS Number	13754-41-1	-	CROCHEM
Molecular Formula	C ₁₁ H ₁₄ N ₂ O	-	ChemScene[1]
Molecular Weight	190.24 g/mol	Experimental	CROCHEM, ChemScene[1]
Appearance	White to Pale brown solid	Experimental	Fisher Scientific[2]
Melting Point	148 - 155 °C	Experimental	CROCHEM, Fisher Scientific[2]
Boiling Point	366.6 °C at 760 mmHg	Experimental	CROCHEM
380.4 °C at 760 mmHg	Predicted	LookChem[3]	
Density	1.13 g/cm ³	Experimental	CROCHEM
1.130 g/cm ³	Predicted	LookChem[3]	
Water Solubility	Not available	-	CROCHEM, Fisher Scientific[2]
logP (Octanol-Water Partition Coefficient)	Not available	-	-
pKa (Acid Dissociation Constant)	7.67 ± 0.20	Predicted	LookChem[3]
Flash Point	183.9 °C	Predicted	LookChem[3]

Vapor Pressure	5.47E-06 mmHg at 25°C	Predicted	LookChem[3]
Refractive Index	1.562	Predicted	LookChem[3]

Experimental Protocols

Detailed methodologies are essential for the accurate and reproducible determination of physicochemical properties. The following section outlines standard experimental protocols that can be employed for **4-Benzylpiperazin-2-one**.

Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid.

- Apparatus: Capillary melting point apparatus (e.g., Mel-Temp or similar device), capillary tubes, thermometer.
- Procedure:
 - A small, dry sample of **4-Benzylpiperazin-2-one** is finely powdered and packed into a capillary tube to a height of 2-3 mm.
 - The capillary tube is placed in the heating block of the melting point apparatus.
 - The sample is heated at a steady rate of 1-2 °C per minute, and the temperature is observed.
 - The melting range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample has melted into a clear liquid.

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid.

- Apparatus: Distillation apparatus (round-bottom flask, condenser, receiving flask, thermometer), heating mantle.

- Procedure:
 - A sample of **4-Benzylpiperazin-2-one** is placed in the round-bottom flask.
 - The distillation apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor.
 - The sample is heated gently.
 - The boiling point is recorded as the stable temperature at which the liquid is actively boiling and the vapor is condensing on the thermometer bulb. The atmospheric pressure should also be recorded, as boiling point is pressure-dependent.

Determination of Aqueous Solubility

Aqueous solubility is a critical parameter for drug absorption and distribution.

- Method: Shake-Flask Method (OECD Guideline 105).
- Procedure:
 - An excess amount of **4-Benzylpiperazin-2-one** is added to a known volume of distilled water in a flask.
 - The flask is sealed and agitated at a constant temperature (e.g., 25 °C) for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
 - The mixture is then centrifuged or filtered to remove undissolved solid.
 - The concentration of **4-Benzylpiperazin-2-one** in the clear aqueous phase is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.

Determination of Octanol-Water Partition Coefficient (logP)

The logP value is a measure of a compound's lipophilicity and is a key indicator of its membrane permeability.

- Method: Shake-Flask Method (OECD Guideline 107).
- Procedure:
 - A solution of **4-Benzylpiperazin-2-one** is prepared in either n-octanol or water.
 - Equal volumes of n-octanol and water are placed in a flask, and the solution of the compound is added.
 - The flask is shaken to allow for partitioning of the compound between the two phases until equilibrium is reached.
 - The mixture is then centrifuged to separate the two phases.
 - The concentration of the compound in both the n-octanol and water phases is determined analytically (e.g., by HPLC).
 - The logP is calculated as the logarithm of the ratio of the concentration in the n-octanol phase to the concentration in the water phase.

Determination of pKa

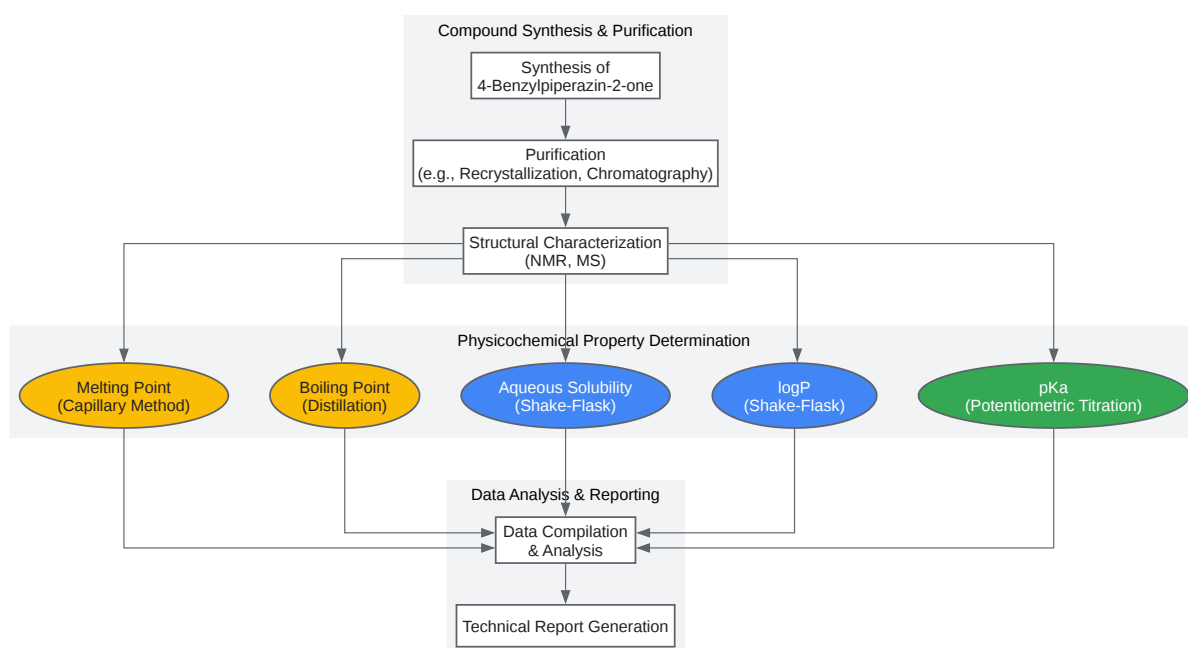
The pKa value indicates the strength of an acid or base and is important for predicting the ionization state of a compound at different pH values.

- Method: Potentiometric Titration.
- Procedure:
 - A known concentration of **4-Benzylpiperazin-2-one** is dissolved in water.
 - The solution is titrated with a standardized solution of a strong acid (e.g., HCl).
 - The pH of the solution is measured after each addition of the titrant using a calibrated pH meter.

- A titration curve is generated by plotting the pH against the volume of titrant added.
- The pKa is determined from the pH at the half-equivalence point of the titration curve.

Visualizations

To illustrate the logical flow of determining the key physicochemical properties of a novel compound like **4-Benzylpiperazin-2-one**, the following workflow diagram is provided.



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Caption: Workflow for the synthesis, purification, and physicochemical characterization of **4-Benzylpiperazin-2-one**.

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References

- 1. chemscene.com [chemscene.com]
- 2. fishersci.com [fishersci.com]
- 3. lookchem.com [lookchem.com]
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